

Methyltriphenylphosphonium Bromide: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: *Methyl triphenyl phosphonium bromide*

Cat. No.: *B12054580*

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This guide provides an in-depth exploration of methyltriphenylphosphonium bromide, a pivotal reagent in synthetic organic chemistry. Intended for researchers, scientists, and professionals in drug development, this document delves into its core properties, synthesis, and critical applications, with a pronounced focus on the Wittig reaction. The content is structured to offer not just procedural steps but also the underlying mechanistic rationale, ensuring a thorough understanding for both practical application and theoretical insight.

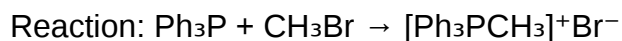
Core Properties and Identification

Methyltriphenylphosphonium bromide is an organophosphorus salt that serves as a cornerstone for the synthesis of a wide array of organic compounds.^{[1][2]} Its identity and fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	1779-49-3	[3][4][5][6]
Molecular Formula	C ₁₉ H ₁₈ BrP	[3][4]
Molecular Weight	357.22 g/mol	[3][7]
Appearance	White crystalline powder	[6][8]
Melting Point	230-234 °C	[3][8]
Solubility	Soluble in polar organic solvents like methanol.[1][6]	[1][2][6]

Synthesis of Methyltriphenylphosphonium Bromide

The primary route for synthesizing methyltriphenylphosphonium bromide involves the quaternization of triphenylphosphine with methyl bromide.[1][9] This S_N2 reaction is typically conducted in a suitable solvent, such as benzene or methanol.[1][10]

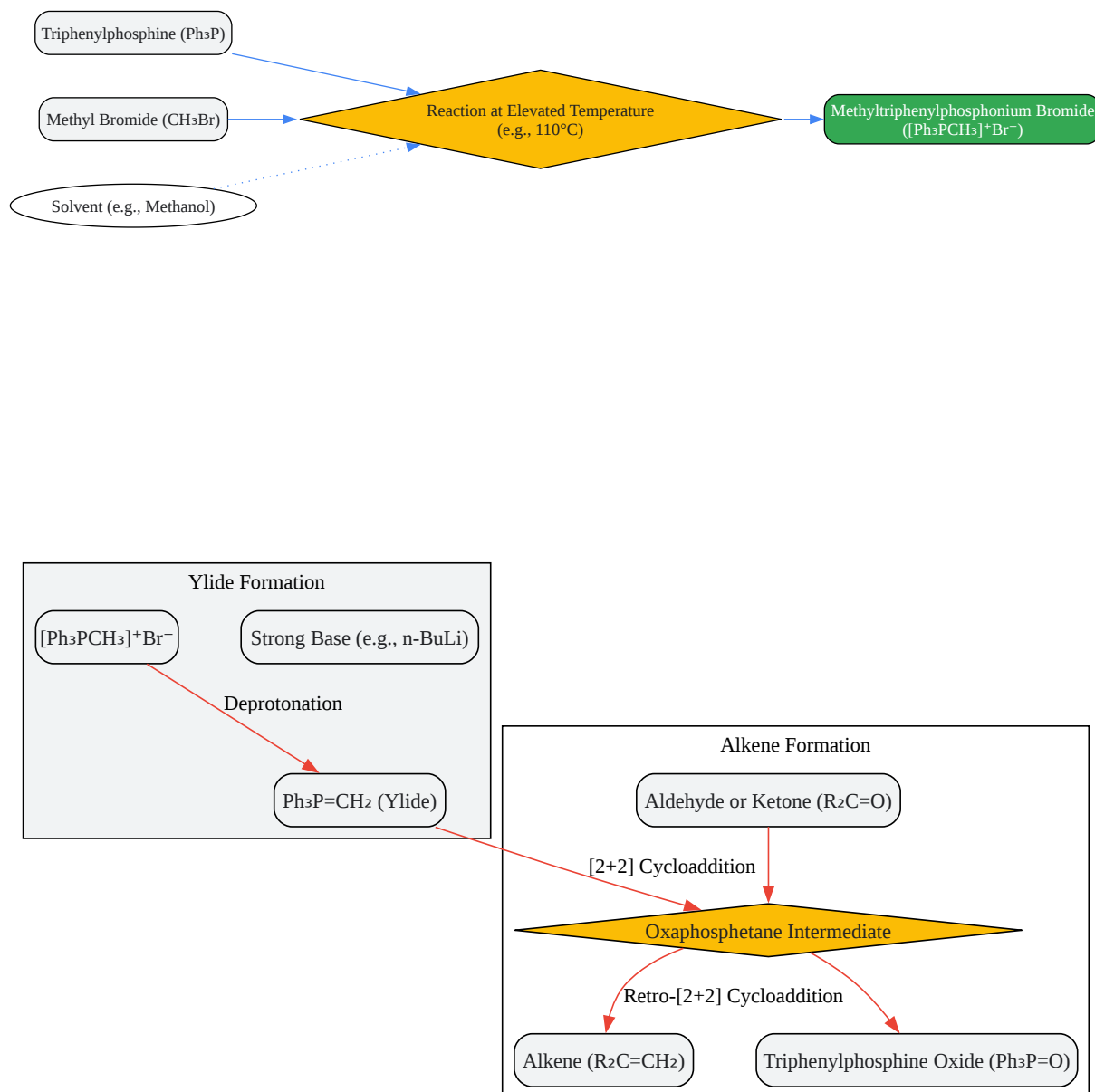


A common laboratory-scale synthesis procedure is as follows:

Protocol: Synthesis of Methyltriphenylphosphonium Bromide[8][10]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve triphenylphosphine (1 equivalent) in an appropriate solvent (e.g., methanol). [8]
- **Addition of Methyl Bromide:** Add methyl bromide (a slight excess) to the solution. Due to the low boiling point of methyl bromide, this reaction is often carried out in a sealed pressure vessel to achieve the necessary reaction temperatures (≥ 50 °C).[10]
- **Reaction Conditions:** Heat the mixture with stirring. A typical procedure involves refluxing at 110°C for 8 hours.[8]

- **Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).[\[8\]](#)
- **Work-up and Isolation:** Upon completion, cool the reaction mixture to room temperature. The product, being a salt, will often precipitate out of the non-polar solvent. If a polar solvent is used, the solvent can be removed under reduced pressure to yield the crude product.[\[8\]](#)
- **Purification:** The resulting white crystalline solid can be further purified by recrystallization from an appropriate solvent system. The product is then dried under vacuum.[\[8\]](#)



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Caption: Mechanism of the Wittig Reaction.

The driving force for this reaction is the formation of the highly stable phosphorus-oxygen double bond in triphenylphosphine oxide. [11]

Experimental Protocol for a Typical Wittig Reaction

The following protocol outlines a general procedure for the methylenation of a ketone.

Protocol: Methylenation of a Ketone [12][11]

- **Ylide Preparation:** Prepare the methylenetriphenylphosphorane ylide from methyltriphenylphosphonium bromide and n-butyllithium in dry THF under an inert atmosphere as described previously. [11]2. **Cooling:** Cool the ylide solution to -78 °C.
- **Substrate Addition:** Add a solution of the ketone (1 equivalent) in dry THF dropwise to the ylide solution.
- **Reaction:** Allow the reaction to proceed at -78 °C for 1 hour, then warm to 0 °C and stir for an additional 30 minutes. [11]5. **Quenching:** Quench the reaction by the addition of water or a saturated aqueous solution of ammonium chloride. [11][13]6. **Extraction:** Extract the aqueous layer with an organic solvent such as diethyl ether or dichloromethane.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography.

Applications in Drug Development and Beyond

The Wittig reaction, facilitated by methyltriphenylphosphonium bromide, is a powerful tool in the synthesis of complex organic molecules, including pharmaceutical intermediates and active pharmaceutical ingredients (APIs). [2][14] Its ability to form carbon-carbon double bonds with high chemo- and regioselectivity is invaluable in multi-step syntheses.

Beyond its role in the Wittig reaction, methyltriphenylphosphonium bromide and its derivatives have found applications as:

- **Phase-Transfer Catalysts:** Facilitating reactions between reactants in different phases. [2][15][16]* **Antineoplastic Agents:** The lipophilic nature of the triphenylphosphonium cation

allows for the targeting of mitochondria, a strategy explored in cancer therapy. [8]* Building Blocks for Liquid Crystals and Flame Retardants: Used in the synthesis of specialized materials. [14]

Safety and Handling

Methyltriphenylphosphonium bromide is a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled. [6][17][18]It can cause skin and serious eye irritation. [6]The compound is also toxic to aquatic life with long-lasting effects. [19][20]* Handling: Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. [18]Avoid dust formation. [18]* Storage: Store in a tightly closed container in a cool, dry place, protected from moisture as it is hygroscopic. [6][20] First Aid Measures: [17][18][20][21]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [18]* Skin Contact: Wash off with soap and plenty of water. Consult a physician. [18]* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [17]* Ingestion: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor. [17][20]

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